

Personal protective equipment for handling Spiro[2.5]octan-6-ylmethanol

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Compound of Interest

Compound Name: Spiro[2.5]octan-6-ylmethanol

Cat. No.: B592091

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Essential Safety and Handling Guide for Spiro[2.5]octan-6-ylmethanol

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Spiro[2.5]octan-6-ylmethanol** (CAS No. 849671-56-3). Adherence to these protocols is vital for ensuring a safe laboratory environment.

Chemical Identifier and Properties


Property	Value
CAS Number	849671-56-3
Molecular Formula	C ₉ H ₁₆ O
Molecular Weight	140.23 g/mol
Physical Form	Liquid[1]
Purity	97%[1]
Boiling Point	219.2 ± 8.0 °C at 760 mmHg[2]
Density	1.0 ± 0.1 g/cm ³ [2]
Flash Point	97.8 ± 8.6 °C[2]
Storage	Store at room temperature in a dry, sealed container[1]

Hazard Identification and Personal Protective Equipment (PPE)

Spiro[2.5]octan-6-ylmethanol is classified as a hazardous substance. The GHS hazard statements indicate that it is harmful if swallowed (H302), causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).[1]

Signal Word: Warning[1]

GHS Pictogram:

 alt text

A comprehensive personal protective equipment (PPE) strategy is mandatory to minimize exposure.

PPE Category	Specification
Hand Protection	Impervious gloves (e.g., nitrile rubber) inspected before use. Follow proper glove removal technique to avoid skin contact.[3]
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.
Skin and Body Protection	Laboratory coat. Wear impervious clothing to prevent skin contact. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[3]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator may be necessary.

Operational and Disposal Plans

I. Pre-Operational Phase: Preparation and Engineering Controls

- Information Review: Before handling, all personnel must review the Safety Data Sheet (SDS) for **Spiro[2.5]octan-6-ylmethanol**.
- Fume Hood Verification: Ensure the chemical fume hood is operational and certified. All handling of the liquid form of this chemical must be performed within a functioning fume hood to minimize inhalation exposure.
- PPE Assembly: Gather all required PPE as specified in the table above. Inspect each item for integrity.
- Spill Kit Readiness: Confirm that a chemical spill kit is readily accessible and stocked with appropriate absorbent materials.

II. Operational Phase: Step-by-Step Handling Protocol

- Personal Protection: Don all required PPE before entering the designated handling area.
- Chemical Transport: Transport the chemical in a sealed, properly labeled, and shatter-proof secondary container.
- Work Area Preparation: Within the fume hood, cover the work surface with absorbent, disposable bench paper.
- Chemical Dispensing:
 - Ground all equipment to prevent static discharge.
 - Use only non-sparking tools.[\[4\]](#)
 - Carefully dispense the required amount of **Spiro[2.5]octan-6-ylmethanol**. Avoid splashing.
- Post-Handling:
 - Securely close the primary container.
 - Wipe down the exterior of the container with a damp cloth to remove any external contamination.
 - Clean all non-disposable equipment used during the process.
 - Dispose of all contaminated disposable materials (e.g., pipette tips, bench paper) in a designated hazardous waste container.

III. Post-Operational Phase: Decontamination and Disposal

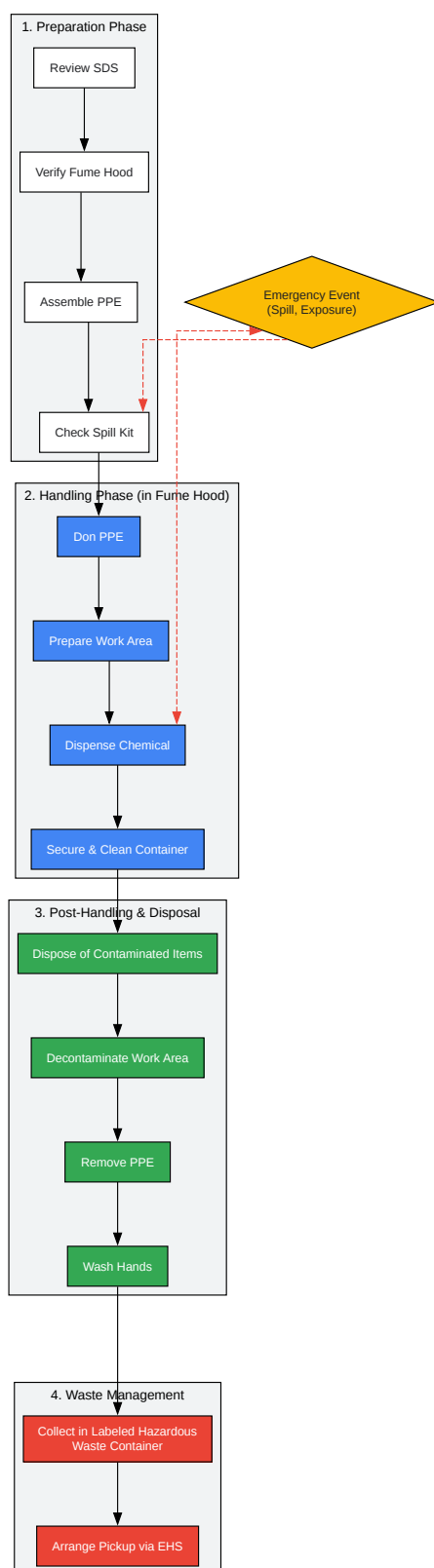
- Work Area Decontamination: Wipe down the work surface within the fume hood with an appropriate solvent and then soap and water.
- PPE Removal: Remove PPE in the correct order to prevent cross-contamination (gloves first, then lab coat, then eye protection). Do not touch the outside of contaminated gloves with bare hands.

- Hand Washing: Wash hands thoroughly with soap and water after removing PPE.
- Waste Disposal:
 - Collect all waste contaminated with **Spiro[2.5]octan-6-ylmethanol** in a clearly labeled, sealed, and leak-proof hazardous waste container.
 - This includes excess chemical, contaminated absorbent materials, and disposable PPE.
 - Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations. Do not pour down the drain.

IV. Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[3\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[\[3\]](#)
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[\[3\]](#)
- Spill: Evacuate the area. Remove all sources of ignition. Ventilate the area. Wear appropriate PPE. Absorb the spill with inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.[\[4\]](#)

Safe Handling Workflow



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Caption: Workflow for the safe handling of **Spiro[2.5]octan-6-ylmethanol**.

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